

Technical Support Center: Methyl 5-amino-4-cyano-3-methylthiophene-2-carboxylate

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Compound of Interest

Compound Name: *Methyl 5-amino-4-cyano-3-methylthiophene-2-carboxylate*

Cat. No.: *B183074*

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This technical support guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **Methyl 5-amino-4-cyano-3-methylthiophene-2-carboxylate** (CAS No. 61320-65-8).

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for this compound?

A1: **Methyl 5-amino-4-cyano-3-methylthiophene-2-carboxylate** should be stored at room temperature.

Q2: What is the physical form of this compound?

A2: This compound is a solid.

Q3: What are the primary hazards associated with this chemical?

A3: The primary hazards include being harmful if swallowed, causing skin irritation, causing serious eye irritation, and potentially causing respiratory irritation.^[1]

Q4: Is this compound stable under normal conditions?

A4: While specific stability data for this exact compound is limited in the provided search results, thiophene derivatives are generally stable under recommended storage conditions.

However, it is always best practice to handle with care and avoid exposure to incompatible materials.

Q5: What should I do in case of accidental ingestion?

A5: If swallowed, seek immediate medical attention.

Troubleshooting Guides

Issue	Possible Cause	Solution
Compound has changed color or appearance during storage.	Exposure to light, air, or incompatible materials.	Discontinue use of the compound. Review storage conditions and ensure the container is tightly sealed and protected from light. Dispose of the degraded material according to hazardous waste guidelines.
Skin or eye irritation occurs during handling.	Inadequate personal protective equipment (PPE) or accidental exposure.	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention. Review and upgrade PPE protocols.
Difficulty in dissolving the compound.	Use of an inappropriate solvent.	Refer to the solubility data table below. Test small quantities in different solvents to find a suitable one for your application. Sonication may aid in dissolution.

Data Presentation

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₈ H ₈ N ₂ O ₂ S
Molecular Weight	196.23 g/mol
Appearance	Solid
Melting Point	226 °C
Boiling Point	378.8 °C at 760 mmHg
Solubility	Soluble in Methanol.

Safety Information

Hazard Category	GHS Classification	Precautionary Statements
Acute Toxicity, Oral	Warning	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Warning	H315: Causes skin irritation.
Eye Damage/Irritation	Warning	H319: Causes serious eye irritation.
Specific target organ toxicity	Warning	H335: May cause respiratory irritation.

Experimental Protocols

Protocol 1: Safe Handling and Use

- Engineering Controls: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile).
 - Eye Protection: Use safety glasses with side shields or chemical goggles.

- Lab Coat: A standard laboratory coat is required.
- Weighing: When weighing the solid, use a balance inside a fume hood or a vented balance enclosure to avoid inhalation of dust particles.
- Solution Preparation: When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
- Hygiene: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

Protocol 2: Spill Cleanup Procedure

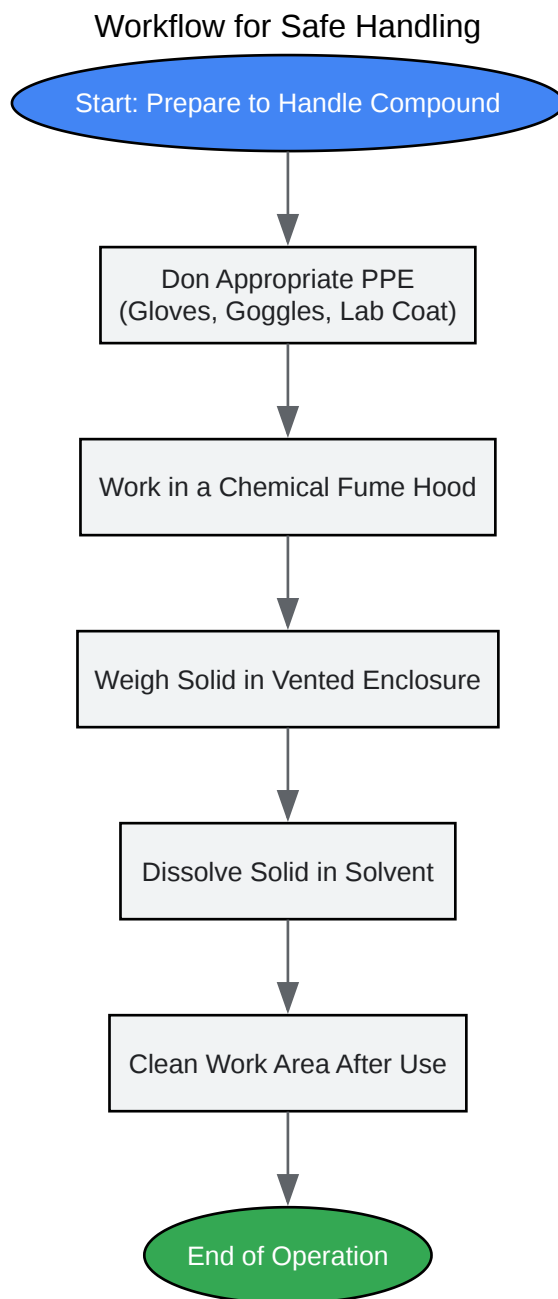
- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated. If the spill is in a fume hood, keep it running.
- Personal Protective Equipment (PPE): Don appropriate PPE, including respiratory protection if there is a risk of inhaling dust.
- Containment: For a solid spill, gently cover the spill with an absorbent material like vermiculite or sand to prevent the powder from becoming airborne.
- Collection: Carefully sweep the contained material into a designated hazardous waste container. Avoid creating dust.
- Decontamination: Clean the spill area with a suitable solvent (e.g., methanol, followed by water), and collect the cleaning materials in the hazardous waste container.
- Disposal: Seal the hazardous waste container and label it appropriately for disposal according to your institution's guidelines.

Protocol 3: Storage

- Container: Store in a tightly sealed, clearly labeled container.
- Location: Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

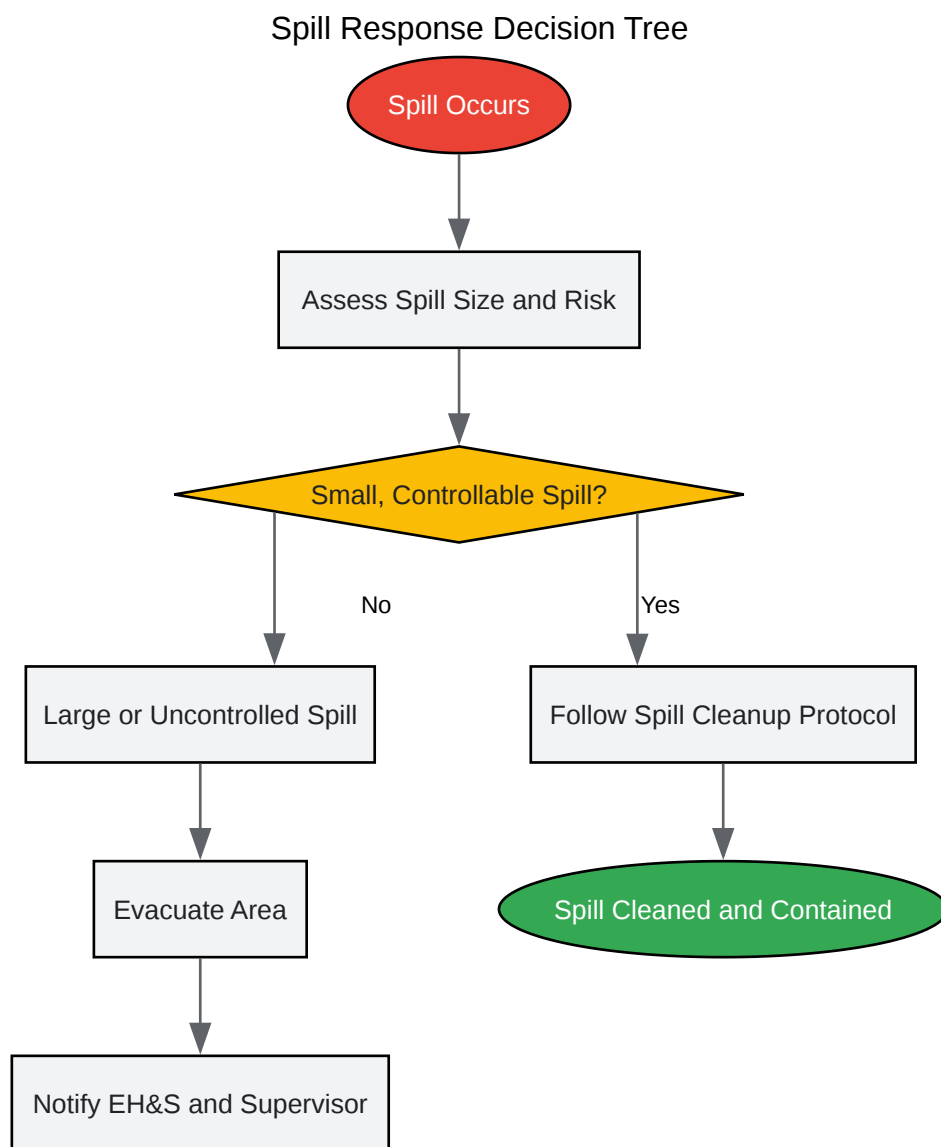
- Light: Protect from direct sunlight.

Mandatory Visualizations



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Caption: Workflow for the safe handling of **Methyl 5-amino-4-cyano-3-methylthiophene-2-carboxylate**.



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Caption: Decision tree for responding to a spill of the compound.

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References

- 1. [echemi.com](https://www.benchchem.com) [[echemi.com](https://www.benchchem.com)]
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